Crystal Structure Characterization & Salt Selection Guide: 3-Amino-4'-methoxybiphenyl Hydrochloride

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Compound of Interest

Compound Name:	*3-Amino-4'-methoxybiphenyl hydrochloride*
CAS No.:	*1170850-81-3*
Cat. No.:	*B1519922*

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Executive Summary & Structural Context[1][2]

Target Compound: **3-Amino-4'-methoxybiphenyl Hydrochloride** Core Application: Intermediate for kinase inhibitors (e.g., Syk inhibitors), azo dye synthesis, and material science (polyanilines). Critical Challenge: Biphenyl derivatives exhibit significant conformational polymorphism due to the rotation around the C1-C1' single bond. Salt formation introduces ionic forces that often "lock" these conformations, altering bioavailability and stability.

Comparative Structural Baseline

To interpret your target data, compare it against the established crystallographic baseline of the structural analog (Isomer A).

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Feature	Target: 3-Amino-4'-methoxybiphenyl HCl	Analog: 3-Amino-4-methoxybiphenyl (Free Base)
CAS Number	53059-28-2 (Free Base)	39811-17-1
Substituent Topology	Distal: Amino on Ring A, Methoxy on Ring B.	Proximal: Amino and Methoxy on Ring A.
Torsion Angle	Expected >35° (Steric alleviation between rings).[1]	~0-30° (Planar tendencies in some polymorphs).
Lattice Forces	Ionic/H-Bond Dominant: Cl^- bridging NH_3^+ sites.	Van der Waals/π-π Dominant: Herringbone packing.
Melting Point	Expected >200°C (Ionic lattice).	82-86°C (Molecular lattice).

Experimental Protocols for Crystal Growth

To obtain publication-quality crystal data, you must screen for solvates and polymorphs. The hydrochloride salt tends to form hydrates due to the hygroscopic nature of the chloride ion.

Protocol A: Anhydrous Salt Formation (Kinetic Control)

Use this to isolate the metastable anhydrous form.

- Dissolution: Dissolve 1.0 g of free base in 10 mL of anhydrous Diethyl Ether or Dichloromethane (DCM).
- Acidification: Slowly bubble dry HCl gas or add 1.0 M HCl in Ether dropwise at 0°C.
- Precipitation: Immediate white precipitate forms. Filter under N_2 atmosphere.
- Crystallization: Redissolve precipitate in minimum boiling Acetonitrile. Allow to cool slowly to RT in a Dewar flask to control nucleation rate.

Protocol B: Solvate/Hydrate Screening (Thermodynamic Control)

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Use this to find the most stable solid form.

- Solvent System: Prepare a 1:1 mixture of Ethanol/Water.
- Reaction: Add concentrated aqueous HCl (37%) to the free base until pH < 2.
- Growth Method: Use Vapor Diffusion. Place the solution in a small vial. Place this vial inside a larger jar containing Hexane or Ethyl Acetate. Seal tightly.
- Timeline: Harvest crystals after 3-7 days.

Data Acquisition & Analysis Framework

Once single crystals are obtained, use this framework to validate the structure.

Step 1: Unit Cell Determination (SC-XRD)

Collect data at 100 K to reduce thermal motion of the biphenyl rings.

Target Parameters to Refine:

- Space Group: Likely $P2_1/c$ or $P2_1/n$ (Monoclinic) is common for biphenyl amines.
- Z Value: Check for Z=4 (1 molecule/asymmetric unit) or Z=8 (2 molecules, suggesting conformational disorder).
- R-Factor: Aim for $R_1 < 0.05$.

Step 2: Hydrogen Bond Network Analysis

The chloride ion (Cl^-) acts as a multi-point acceptor. Map the interaction sphere:

- Primary Interaction: $N—H^+\cdots Cl^-$ (Distance ~3.1–3.2 Å).
- Secondary Interaction: $C—H\cdots Cl^-$ (Weak interactions stabilizing the ring twist).
- Solvate Check: Look for $Cl^-\cdots H—O—H\cdots Cl^-$ bridges if water is present.

Step 3: Powder Diffraction (PXRD) Fingerprinting

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Generate a simulated pattern from your SC-XRD data and compare it with the bulk material to ensure phase purity.

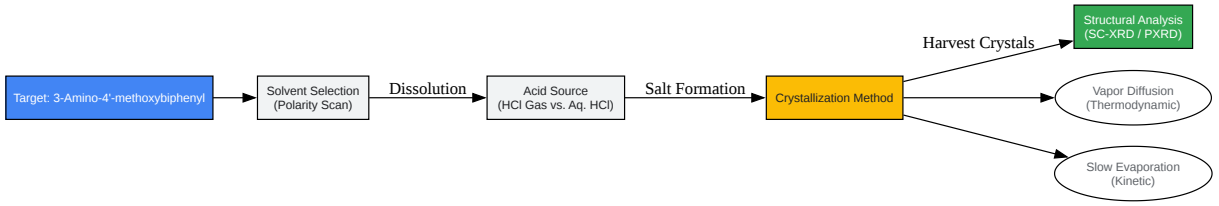
Key 2θ Peaks (Predicted):

- Low Angle (5-10° 2θ): Diagnostic of large unit cell axes (solvates).
- Mid Range (15-25° 2θ): π-stacking reflections.

Visualization of Structural Logic

Diagram 1: Salt Screening & Characterization Workflow

This flowchart outlines the decision matrix for isolating the correct crystal form.



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Caption: Workflow for isolating and characterizing distinct polymorphs of the hydrochloride salt.

Diagram 2: Interaction Hierarchy in the Crystal Lattice

This diagram illustrates the stabilizing forces you must resolve in the crystal structure.

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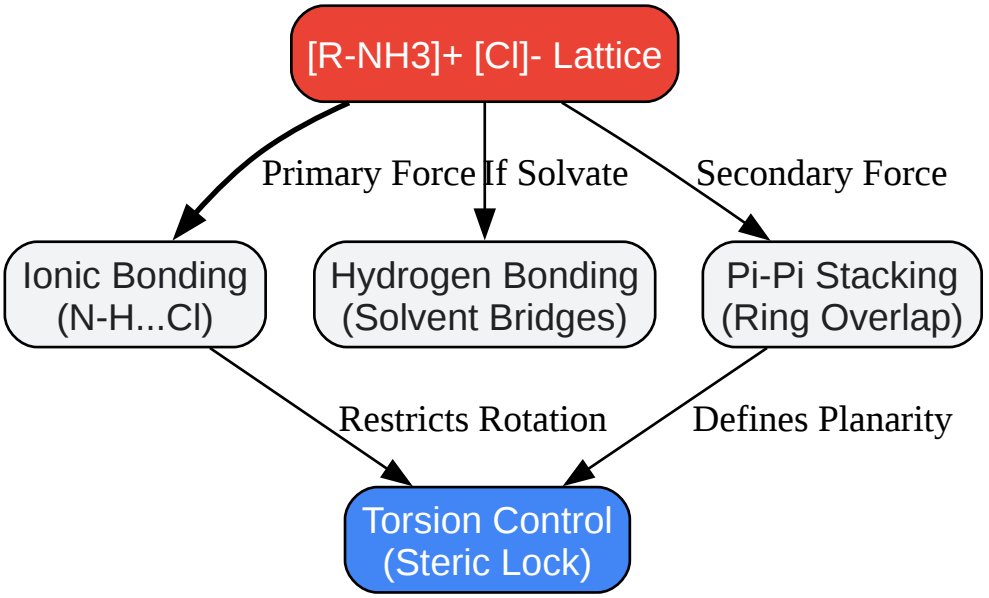

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Caption: Hierarchical intermolecular forces stabilizing the biphenyl amine salt lattice.

References

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Sources

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